

# CAS number and molecular structure of 1-Methylimidazolium hydrogen sulfate

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## Compound of Interest

Compound Name: 1-Methylimidazolium hydrogen sulfate

Cat. No.: B2586800

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## 1-Methylimidazolium Hydrogen Sulfate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1-Methylimidazolium hydrogen sulfate**, an ionic liquid, has garnered significant attention in the scientific community for its versatile applications as a catalyst and a green solvent in a variety of chemical processes. Its unique properties, including low vapor pressure, high thermal stability, and tunable acidity, make it a compelling alternative to traditional volatile organic solvents. This technical guide provides an in-depth overview of **1-Methylimidazolium hydrogen sulfate**, focusing on its chemical identity, molecular structure, physicochemical properties, synthesis, and key applications relevant to chemical research and drug development.

### Core Data

#### Chemical Identity and Molecular Structure

The fundamental details of **1-Methylimidazolium hydrogen sulfate** are summarized below.

Identifier	Value	Reference
CAS Number	681281-87-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>4</sub> H <sub>6</sub> N <sub>2</sub> · H <sub>2</sub> SO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	180.18 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	1-methylimidazole;sulfuric acid	<a href="#">[5]</a>
SMILES	CN1C=CN=C1.OS(=O)(=O)O	<a href="#">[3]</a> <a href="#">[5]</a>
InChI Key	TVEOIQKGZSIMNG-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[5]</a>

#### Molecular Structure:

The molecule consists of a 1-methylimidazolium cation ([C<sub>4</sub>H<sub>6</sub>N<sub>2</sub>]<sup>+</sup>) and a hydrogen sulfate anion (HSO<sub>4</sub><sup>-</sup>). The positive charge is delocalized over the imidazole ring, and the anion provides the Brønsted acidity.

## Physicochemical Properties

A compilation of the key physicochemical properties of **1-Methylimidazolium hydrogen sulfate** is presented in the table below, offering a comparative overview of its characteristics.

Property	Value	Reference
Physical Form	Solid	[3]
Impurities	≤1% water	[3][4]
Anion Traces (Chloride)	≤20 mg/kg	[3]
Decomposition Temperature	270 °C	[6]
Glass Transition Temperature (Tg)	-70.1 °C	[6]
Conductivity	2–3 mS/cm	[6]
Density	1.442 g/cm <sup>3</sup>	[6]
Viscosity	680 cP	[6]

## Experimental Protocols

### Synthesis of 1-Methylimidazolium Hydrogen Sulfate

A straightforward and common method for the synthesis of **1-Methylimidazolium hydrogen sulfate** involves the direct reaction of 1-methylimidazole with sulfuric acid.

Materials:

- 1-methylimidazole
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Diethyl ether
- Ice bath

Procedure:

- In a round-bottom flask, place 1-methylimidazole.
- Cool the flask in an ice bath.

- Slowly add an equimolar amount of concentrated sulfuric acid dropwise to the stirred 1-methylimidazole.
- After the addition is complete, allow the mixture to warm to room temperature.
- Continue stirring the reaction mixture for 48 hours.
- After the reaction, wash the resulting product with diethyl ether (5 x 5 mL) to remove any unreacted starting materials.
- Dry the purified product under vacuum at 70 °C for 10 hours to yield **1-Methylimidazolium hydrogen sulfate**.

## Applications in Organic Synthesis and Catalysis

**1-Methylimidazolium hydrogen sulfate** has demonstrated significant utility as a recyclable Brønsted acidic catalyst in a variety of organic transformations. Its acidic nature, coupled with its properties as an ionic liquid, facilitates high yields and clean reaction profiles.

### Catalytic Synthesis of Dihydropyrimidinones (Biginelli Reaction)

**1-Methylimidazolium hydrogen sulfate**, in conjunction with chlorotrimethylsilane, serves as an effective catalytic system for the one-pot synthesis of 3,4-dihydropyrimidin-2(1H)-ones, which are heterocyclic compounds with a wide range of biological activities.<sup>[1]</sup>

General Reaction Scheme: An aldehyde, a  $\beta$ -ketoester, and urea or thiourea are condensed in the presence of the catalytic system.

### Synthesis of Spiro[indoline-3',2-quinazoline]2',4(3H)-dione Derivatives

This ionic liquid can be utilized as a reusable catalyst for the environmentally friendly synthesis of spiro[indoline-3',2-quinazoline]2',4(3H)-dione derivatives.<sup>[1]</sup> These compounds are of interest in medicinal chemistry due to their potential therapeutic properties.

### Preparation of 2,5-dimethyl-N-substituted Pyrroles

**1-Methylimidazolium hydrogen sulfate** catalyzes the synthesis of biologically important 2,5-dimethyl-N-substituted pyrroles.[1]

## Esterification Reactions

The ionic liquid has been employed as a catalyst for esterification reactions, demonstrating high yields. For the synthesis of isoamyl acetate, the catalyst could be recycled and reused for at least four cycles with minimal loss of activity.[7]

Quantitative Data for Esterification Reactions:[7]

Alcohol	Yield with [bsmim][HSO <sub>4</sub> ] (%)	Yield with H <sub>2</sub> SO <sub>4</sub> (%)
Ethanol	93.5 (average)	73 (average)
Isoamyl alcohol	93.5 (average)	73 (average)
Octanol	51 (average)	35 (average)

Note: The data presented is for a related task-specific ionic liquid, 1-(4-sulfonic acid)-butyl-3-methylimidazolium hydrogen sulfate ([bsmim][HSO<sub>4</sub>]), which highlights the catalytic potential of imidazolium hydrogen sulfate-based ionic liquids.

## Applications in Biomass Conversion

The conversion of lignocellulosic biomass into valuable platform chemicals is a cornerstone of sustainable chemistry. **1-Methylimidazolium hydrogen sulfate** has shown promise in this area.

### Production of 5-Hydroxymethylfurfural (5-HMF)

This ionic liquid can be used for the direct conversion of Japanese cedar into 5-hydroxymethylfurfural (5-HMF), a key platform chemical. A maximum yield of approximately 9 wt% was achieved after 15 minutes of treatment at 160 °C.[8]

## Potential Applications in Drug Delivery

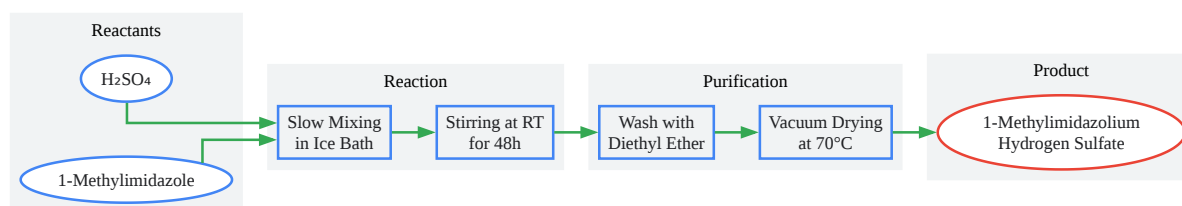
While direct applications of **1-Methylimidazolium hydrogen sulfate** in drug formulations are still emerging, related research points to its potential in this field.

## Fabrication of Lignin-Based Spherical Particles

A study on a related imidazolium hydrogen sulfate, 1-(propoxymethyl)-1H-imidazolium hydrogen sulfate, demonstrated its use in the fabrication of lignin-based spherical particles.[9] [10] These particles exhibited antibacterial properties, suggesting potential applications in drug delivery systems for antimicrobial agents. The particles were synthesized using a soft-templating method with varying weight ratios of lignin to the ionic liquid.[10]

## Experimental Workflows and Diagrams

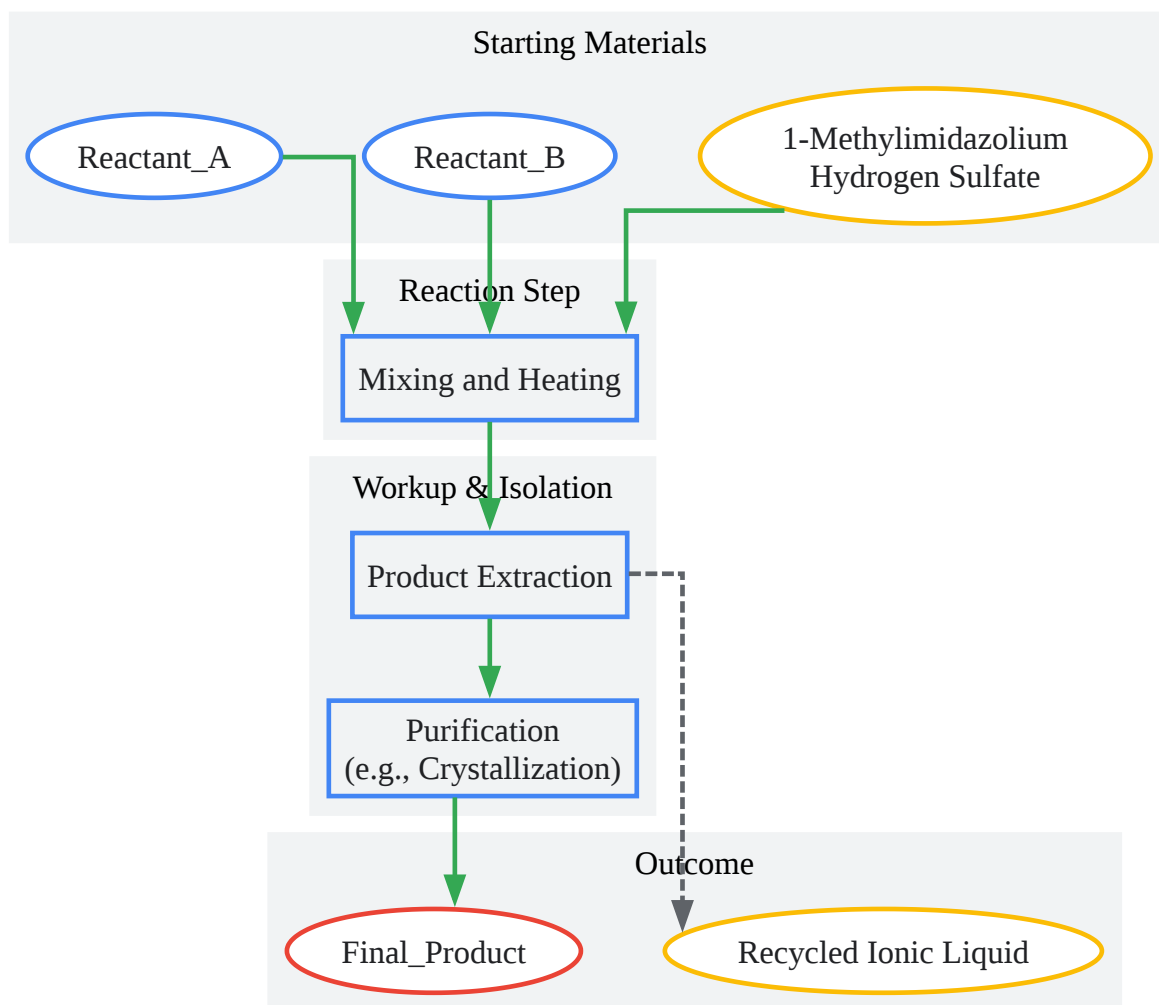
### Synthesis of 1-Methylimidazolium Hydrogen Sulfate



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Caption: Workflow for the synthesis of **1-Methylimidazolium hydrogen sulfate**.

## Catalytic Application in Organic Synthesis



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Caption: General workflow for a catalytic reaction using **1-Methylimidazolium hydrogen sulfate**.

## Safety Information

**1-Methylimidazolium hydrogen sulfate** is classified as a corrosive substance and requires careful handling.

- Hazard Pictogram: GHS05 (Corrosion)

- Signal Word: Danger
- Hazard Statement: H314 - Causes severe skin burns and eye damage.
- Precautionary Statements: P260, P280, P303+P361+P353, P304+P340+P310, P305+P351+P338, P363.

Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

## Conclusion

**1-Methylimidazolium hydrogen sulfate** is a versatile ionic liquid with significant potential in various fields of chemical research. Its role as a green and recyclable catalyst in organic synthesis is well-established, with applications in the formation of biologically relevant molecular scaffolds. While its direct application in drug formulation and delivery is an area requiring further exploration, preliminary studies on related ionic liquids suggest promising avenues for future research, particularly in the development of novel drug carriers. The detailed information and protocols provided in this guide aim to support researchers and professionals in leveraging the unique properties of this ionic liquid for their scientific endeavors.

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